

# safe handling and storage of **cis-1,3-Dimethylcyclohexane**

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## Compound of Interest

Compound Name: *cis-1,3-Dimethylcyclohexane*

Cat. No.: B1347349

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## Technical Support Center: **cis-1,3-Dimethylcyclohexane**

This technical support center provides guidance on the safe handling and storage of **cis-1,3-Dimethylcyclohexane** for researchers, scientists, and drug development professionals.

## Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **cis-1,3-Dimethylcyclohexane**?

A1: **cis-1,3-Dimethylcyclohexane** is a highly flammable liquid and vapor.[1][2] It may also be fatal if swallowed and enters the airways.[1] It can cause skin irritation and may lead to central nervous system depression.[1]

Q2: What personal protective equipment (PPE) is required when handling this chemical?

A2: To ensure safety, it is essential to use the following PPE:

- Eye/Face Protection: Tightly fitting safety goggles with side-shields or a face shield.[3][4]
- Skin Protection: Chemical-resistant gloves (e.g., Nitrile or neoprene) and fire/flammable resistant lab coats are necessary.[3][4]

- Respiratory Protection: Work in a well-ventilated area. If exposure limits are likely to be exceeded, a full-face respirator with an appropriate organic vapor cartridge should be used.  
[3][4]

Q3: How should I properly store **cis-1,3-Dimethylcyclohexane**?

A3: Store the chemical in a tightly closed container in a dry, cool, and well-ventilated area designated for flammable liquids.[2][3][5][6] Keep it away from heat, sparks, open flames, and other ignition sources.[2][3][7] All metal parts of storage and handling equipment must be grounded to prevent static discharge.[2][6]

Q4: What should I do in case of a spill?

A4: In the event of a spill, immediately evacuate the area and remove all sources of ignition.[3] Use non-sparking tools and explosion-proof equipment for cleanup.[2][3] Absorb the spill with an inert material (e.g., vermiculite, sand) and place it in a suitable, closed container for disposal.[7] Ensure the cleanup is performed by personnel wearing appropriate PPE. Do not let the chemical enter drains.[3]

Q5: What is the appropriate first aid response to exposure?

A5:

- Inhalation: Move the individual to fresh air immediately. If breathing is difficult, administer oxygen.[3]
- Skin Contact: Immediately remove all contaminated clothing and rinse the affected skin area with plenty of water.[2][3]
- Eye Contact: Flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[7]
- Ingestion: Do NOT induce vomiting. Immediately call a poison control center or doctor.

## Troubleshooting Guide

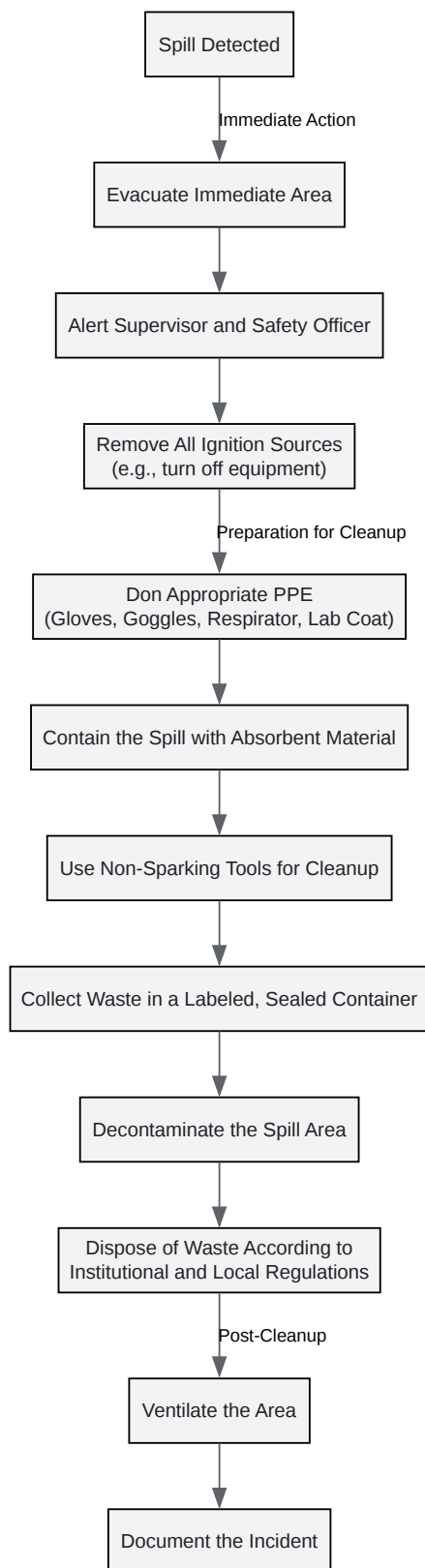
Issue	Possible Cause	Solution
Strong odor of solvent in the lab	Improperly sealed container or a small leak.	Ensure all containers are tightly closed. Check for any spills or leaks in the work area and clean them up immediately following proper spill procedures.
Visible vapors or "heat waves" above the container	The container is near a heat source, or the ambient temperature is high.	Move the container to a cooler, well-ventilated area away from any heat sources. Ensure proper storage conditions are maintained.
Static discharge when handling the container	Lack of proper grounding of equipment.	Ensure that the container and any receiving equipment are properly grounded and bonded before transferring the chemical. <a href="#">[2]</a> <a href="#">[3]</a>

## Quantitative Data Summary

Property	Value
Molecular Formula	C <sub>8</sub> H <sub>16</sub> <a href="#">[3]</a>
Molecular Weight	112.21 g/mol <a href="#">[1]</a>
Boiling Point	120 °C <a href="#">[3]</a>
Flash Point	6 °C (42.8 °F) - closed cup
Density	0.784 g/mL at 25 °C
Vapor Pressure	40.5 mmHg at 37.7 °C
Autoignition Temperature	306.1 °C (583 °F)

## Experimental Workflow: Spill Response Protocol

Below is a diagram outlining the standard operating procedure for responding to a **cis-1,3-Dimethylcyclohexane** spill.



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Caption: Workflow for a **cis-1,3-Dimethylcyclohexane** spill response.

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## References

- 1. 1,3-Dimethylcyclohexane, cis- | C<sub>8</sub>H<sub>16</sub> | CID 252361 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. fishersci.com [fishersci.com]
- 3. chemicalbook.com [chemicalbook.com]
- 4. benchchem.com [benchchem.com]
- 5. cis-1,3-Dimethylcyclohexane [chembk.com]
- 6. fishersci.com [fishersci.com]
- 7. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
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